

MOPS buffer pKa and buffering range

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mops

Cat. No.: B056913

[Get Quote](#)

An In-depth Technical Guide to **MOPS** Buffer: pKa, Buffering Range, and Core Applications

Introduction to MOPS Buffer

MOPS (3-(N-morpholino)propanesulfonic acid) is a zwitterionic biological buffer, first described by Norman Good and his colleagues, and is one of the original "Good's buffers".^{[1][2]} With a pKa of 7.2 at 25°C, it is an excellent choice for a wide variety of biochemical and molecular biology applications that require a stable, near-neutral pH environment.^{[2][3]} Its high water solubility, low UV absorbance, minimal reactivity, and lack of complex formation with most metal ions make it a versatile and reliable buffering agent for researchers, scientists, and drug development professionals.^{[4][5]}

Core Properties: pKa and Buffering Range

The effectiveness of a buffer is determined by its pKa, the pH at which the acidic and basic forms of the buffer are in equal concentration. The useful buffering range for any buffer is generally considered to be its pKa $\pm$ 1 pH unit. For **MOPS**, this provides a reliable buffering capacity between pH 6.5 and 7.9.^{[1][2][4]}

The pKa of **MOPS** is temperature-dependent, decreasing as the temperature rises. This change is approximately -0.013 pH units per degree Celsius.^[3] It is therefore critical to adjust the pH of a **MOPS** buffer at the temperature at which it will be used to ensure accuracy in experimental conditions.^[3]

Quantitative Data for MOPS Buffer

The key quantitative parameters for **MOPS** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Name	3-(N-morpholino)propanesulfonic acid	[5]
Molecular Weight	209.3 g/mol	[6]
pKa at 25°C	7.20	[1][2]
Effective pH Range	6.5 – 7.9	[1][2][4]
$\Delta pK_a/^\circ C$	-0.013	[3]
Water Solubility (20°C)	1000 g/L	[5]

Primary Applications and Methodologies

MOPS buffer is utilized across a range of applications due to its favorable chemical properties. It is particularly prominent in RNA analysis but is also used in protein purification, cell culture, and other biochemical assays.[2][4]

Application 1: RNA Electrophoresis

MOPS is the buffer of choice for denaturing agarose gel electrophoresis of RNA, often in formaldehyde-agarose gels.[7][8] It is crucial for this application because it maintains a stable pH during electrophoresis, which prevents the degradation of RNA in acidic or alkaline conditions.[7] Its lower ionic strength compared to other buffers like TAE or TBE also helps reduce interactions between RNA molecules, leading to better separation and resolution.[7]

This protocol outlines the preparation of a 10-fold concentrated stock solution, which can be diluted to a 1X working concentration for preparing the gel and running buffer.

Materials:

- **MOPS** (free acid)

- Sodium Acetate (NaOAc)
- EDTA disodium salt dihydrate
- DEPC-treated water (RNase-free)
- Sodium Hydroxide (NaOH) solution (e.g., 2N)

Procedure:

- In a clean beaker, dissolve 41.8 g of **MOPS** (free acid) in approximately 700 mL of DEPC-treated water.[\[9\]](#)
- Add 20 mL of 1M Sodium Acetate (DEPC-treated).[\[9\]](#)
- Add 20 mL of 0.5M EDTA (pH 8.0, DEPC-treated).[\[9\]](#)
- Adjust the pH of the solution to 7.0 using a 2N NaOH solution.[\[9\]](#)
- Bring the final volume to 1 liter with DEPC-treated water.[\[9\]](#)
- Sterilize the solution by filtering it through a 0.2 or 0.45 µm filter.[\[5\]](#)[\[9\]](#) Note: Do not autoclave **MOPS** buffer, as it can degrade and produce unknown yellowish substances.[\[5\]](#)
- Store the 10X **MOPS** buffer at room temperature, protected from light.[\[9\]](#)

This protocol describes the use of 1X **MOPS** buffer for separating RNA under denaturing conditions.

Materials:

- 10X **MOPS** Buffer
- Agarose
- 37% (12.3 M) Formaldehyde
- DEPC-treated water

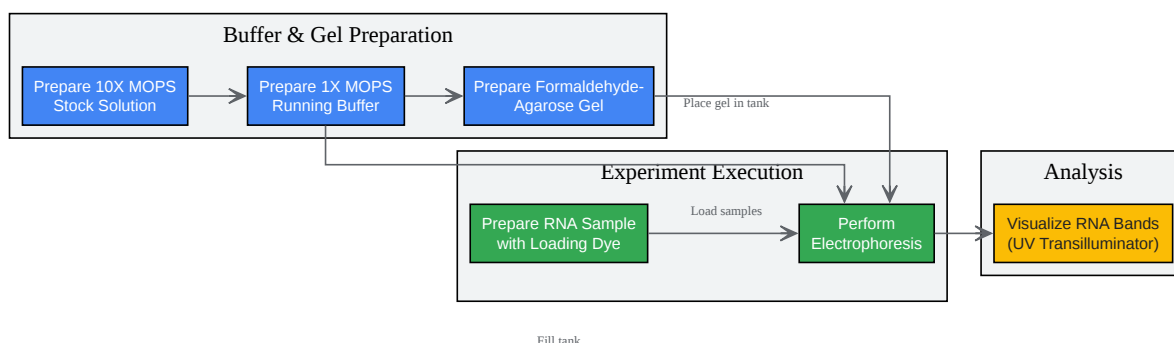
- RNA samples
- Formaldehyde Load Dye

Procedure:

- Prepare 1X **MOPS** Running Buffer: Dilute the 10X **MOPS** stock solution 1:10 with DEPC-treated water.
- Prepare the Formaldehyde-Agarose Gel: For a 1% gel, heat 1 g of agarose in 72 mL of DEPC-treated water until fully dissolved.[\[10\]](#) Cool the solution to about 60°C. In a chemical fume hood, add 10 mL of 10X **MOPS** buffer and 18 mL of 37% formaldehyde.[\[10\]](#) Swirl to mix and immediately pour the gel into a casting tray with the appropriate comb. Allow it to solidify completely.
- Set up the Electrophoresis Tank: Place the solidified gel in the electrophoresis tank and add enough 1X **MOPS** running buffer to cover the gel by a few millimeters.[\[10\]](#)
- Prepare RNA Samples: To 1-3 µg of RNA, add 0.5-3 volumes of Formaldehyde Load Dye.[\[10\]](#) Heat the samples briefly if required by the loading dye protocol.
- Run the Gel: Load the prepared RNA samples into the wells. Run the gel at 5-6 V/cm.[\[10\]](#) The electrophoresis is complete when the bromophenol blue dye front has migrated approximately two-thirds of the way down the gel.[\[10\]](#)
- Visualize RNA: Visualize the separated RNA bands on a UV transilluminator.[\[10\]](#)

Logical Workflow for RNA Electrophoresis using MOPS

The following diagram illustrates the logical workflow from preparing the **MOPS** buffer to visualizing the results of an RNA electrophoresis experiment.



[Click to download full resolution via product page](#)

Caption: Workflow for RNA electrophoresis using **MOPS** buffer.

Other Key Applications

- **Protein Purification and Chromatography:** **MOPS** is suitable for protein purification as it does not form significant complexes with most metal ions, preventing interference with techniques like immobilized metal affinity chromatography (IMAC).^{[1][4]}
- **Cell Culture:** It is used to control the pH of culture media for bacteria, yeast, and mammalian cells.^{[4][9]}
- **Biochemical Assays:** Its low UV absorbance makes it compatible with spectrophotometric assays for measuring protein concentration or enzyme activity.^{[2][4]}

Conclusion

MOPS is a highly reliable and versatile zwitterionic buffer that is indispensable in modern molecular biology and biochemistry labs. Its pKa of 7.2 makes it ideal for maintaining a stable near-neutral pH, which is critical for a multitude of applications, most notably for preserving the integrity of RNA during electrophoretic separation. By understanding its core properties and following standardized protocols, researchers can effectively leverage **MOPS** buffer to ensure the accuracy and reproducibility of their experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bostonbioproducts.com [bostonbioproducts.com]
- 2. MOPS Buffer [advancionsciences.com]
- 3. What are the factors that can change the properties of MOPS Buffer? - Blog [hbynm.com]
- 4. What are the applications of MOPS buffer? [vacutaineradditives.com]
- 5. Why use MOPS - Blog - Hopax Fine Chemicals [hopaxfc.com]
- 6. 8 uses of MOPS buffer you didn't know - Blog - Hopax Fine Chemicals [hopaxfc.com]
- 7. MOPS buffer used for preparing RNA electrophoresis buffer - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 8. geneseesci.com [geneseesci.com]
- 9. Applications and Preparation of MOPS and MES Buffer [yacooscience.com]
- 10. Agarose Gel Electrophoresis of RNA | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [MOPS buffer pKa and buffering range]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056913#mops-buffer-pka-and-buffering-range>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com